

"Tert-butyl but-3-EN-1-ylcarbamate" molecular weight and formula

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Compound of Interest

Compound Name: *Tert-butyl but-3-EN-1-ylcarbamate*

Cat. No.: B120085

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In-Depth Technical Guide: Tert-butyl but-3-en-1-ylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **tert-butyl but-3-en-1-ylcarbamate**, a key building block in organic synthesis, particularly in the development of novel pharmaceutical compounds.

Core Molecular Data

The fundamental molecular properties of **tert-butyl but-3-en-1-ylcarbamate** are summarized below. This data is crucial for reaction planning, stoichiometric calculations, and analytical characterization.

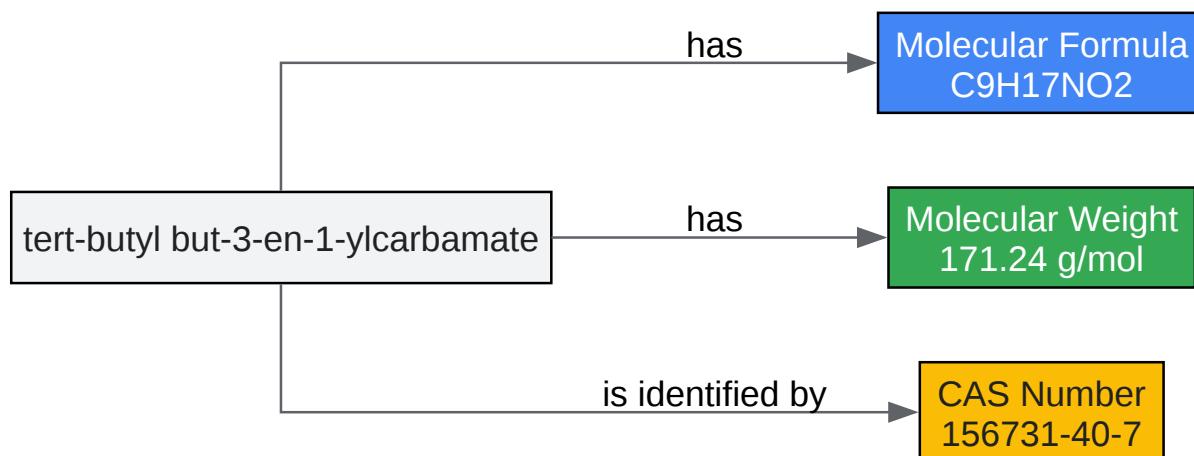
Parameter	Value
Molecular Formula	C9H17NO2 ^[1]
Molecular Weight	171.24 g/mol ^[1]
Exact Mass	171.125928785 u ^[1]
CAS Number	156731-40-7 ^[1]

Experimental Protocols & Further Data

While this guide focuses on the core molecular data, detailed experimental protocols involving **tert-butyl but-3-en-1-ylcarbamate** can be found in various synthetic chemistry literature. Researchers utilizing this compound may employ techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to verify its structure and purity throughout their experimental workflows.

Logical Relationship Diagram

The following diagram illustrates the logical relationship between the compound's name and its fundamental molecular identifiers.



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Caption: Relationship between compound name and its key molecular data.

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References

- 1. echemi.com [echemi.com]

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